

Preparing NS19504 stock solutions and working concentrations

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Compound of Interest

Compound Name: NS 504

Cat. No.: B1168145

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Application Notes and Protocols for NS19504

Introduction

NS19504 is a potent and selective small-molecule activator of the large-conductance Ca^{2+} -activated potassium channels (BK channels, also known as KCa1.1 or Maxi-K).^{[1][2][3]} These channels are crucial regulators of numerous physiological processes, including smooth muscle contraction, neuronal excitability, and neurotransmitter release.^[4] NS19504 facilitates the opening of BK channels, leading to hyperpolarization of the cell membrane.^[4] It is widely used in research to investigate the physiological and pathophysiological roles of BK channels. For instance, it has been shown to relax spontaneous phasic contractions in bladder smooth muscle.^{[1][5][6]}

This document provides detailed protocols for the preparation of stock solutions and subsequent working concentrations of NS19504 for use in in vitro experimental settings. Adherence to these guidelines will ensure solution stability, concentration accuracy, and experimental reproducibility.

Physicochemical and Solubility Data

NS19504 is a solid powder, typically white to light yellow in appearance.^{[6][7]} For accurate preparation of solutions, it is essential to consider its molecular weight and solubility profile. This information is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ BrN ₂ S	[2][3][7]
Molecular Weight	269.16 g/mol	[2][3][6][7]
Appearance	White to light yellow solid	[6][7]
Solubility in DMSO	≥100 mg/mL (≥371 mM)	[3][6]
Solubility in Ethanol	26.92 mg/mL (100 mM)	[3]
Aqueous Solubility	0.02 mg/mL (Poor)	[5]
Storage (Solid)	Store at +4°C or -20°C for up to 3 years	[3][6][7]
Storage (In Solvent)	Store at -80°C for up to 2 years	[6][8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution (e.g., 100 mM in DMSO)

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of NS19504 due to its high solubilizing capacity for both polar and nonpolar compounds.[9] Stock solutions are typically prepared at concentrations ranging from 10 mM to 100 mM.

Materials:

- NS19504 powder (CAS: 327062-46-4)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

- **Determine Mass:** Calculate the mass of NS19504 required to achieve the desired concentration and volume. The formula for this calculation is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- **Weigh Compound:** Accurately weigh the calculated mass of NS19504 powder using an analytical balance in a clean weigh boat or directly into a sterile vial.
- **Dissolve in DMSO:** Add the appropriate volume of sterile DMSO to the vial containing the NS19504 powder.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly. If necessary, use an ultrasonic bath to aid dissolution, as this is recommended to ensure the compound is fully solubilized.^{[6][7]} Visually inspect the solution against a light source to confirm that no particulates are present.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots in tightly sealed vials at -80°C.^{[6][8]}

Example Calculations for Stock Solutions:

Desired Concentration	Volume	Mass of NS19504 Required (MW = 269.16)
10 mM	1 mL	2.69 mg
50 mM	1 mL	13.46 mg
100 mM	1 mL	26.92 mg

Protocol 2: Preparation of Working Concentrations

Working solutions are prepared by diluting the high-concentration DMSO stock solution into an appropriate aqueous buffer or cell culture medium. It is critical that the final concentration of DMSO in the working solution is kept low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts in biological assays.

Materials:

- NS19504 stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., PBS, HEPES-buffered saline) or cell culture medium
- Sterile polypropylene tubes
- Calibrated micropipettes

Procedure:

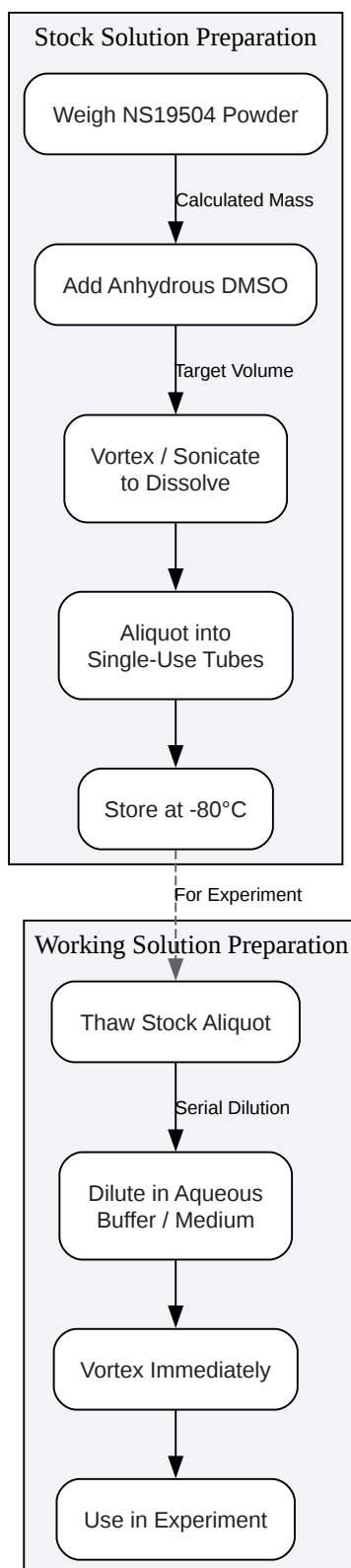
- **Thaw Stock Solution:** Remove one aliquot of the NS19504 stock solution from the -80°C freezer and allow it to thaw completely at room temperature.
- **Calculate Dilution:** Determine the volume of stock solution needed to achieve the desired final concentration in the working solution. A serial dilution approach is often recommended for accuracy.
- **Perform Dilution:** Add the calculated volume of the stock solution to the appropriate volume of the aqueous buffer or cell culture medium. Immediately vortex or mix by inversion to ensure homogeneity and prevent precipitation.
- **Final DMSO Concentration:** Always calculate the final percentage of DMSO in your working solution and run a parallel vehicle control (buffer/medium with the same final DMSO concentration) in your experiments.
- **Use Immediately:** It is recommended to prepare working solutions fresh for each experiment and use them immediately to ensure stability and prevent degradation.

Typical Working Concentrations: The effective concentration of NS19504 can vary depending on the cell type and experimental conditions. The table below lists concentrations cited in the literature for various applications.

Application	Typical Working Concentration Range	Source
Electrophysiology (Patch-clamp)	0.3 μ M - 10 μ M	[5] [6] [10]
Smooth Muscle Contraction Assays	0.1 μ M - 30 μ M	[5]
Cell Viability / Migration Assays	20 μ M	[11]
General BK Channel Activation	EC ₅₀ = 11.0 μ M	[1] [3] [7]

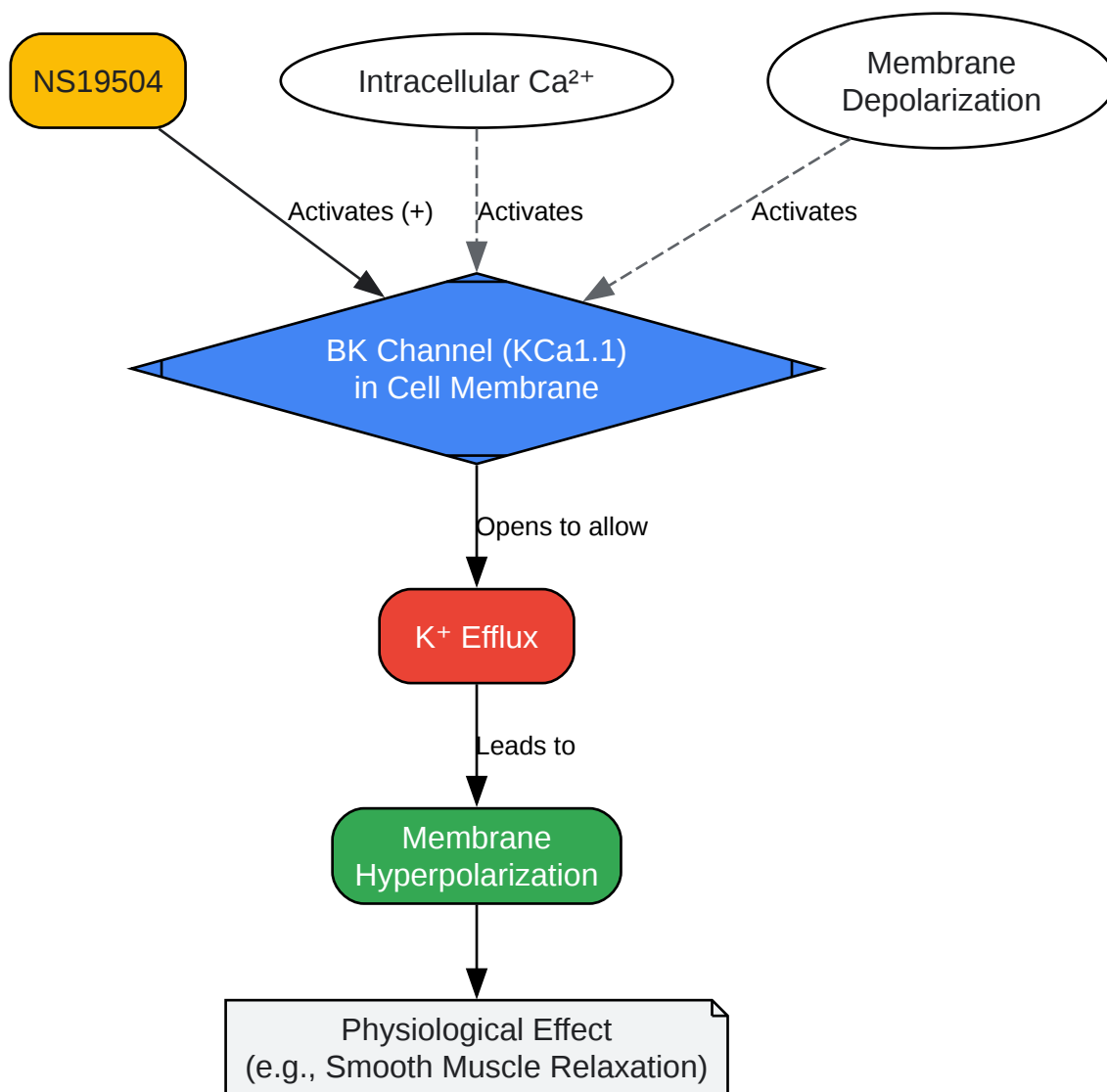
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for solution preparation and the simplified signaling pathway involving NS19504.



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Caption: Workflow for preparing NS19504 stock and working solutions.



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Caption: Simplified signaling pathway of NS19504 as a BK channel activator.

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